

# 4-Bromo-1-butanol-d8 CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Bromo-1-butanol-d8

Cat. No.: B157970

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## Technical Guide: 4-Bromo-1-butanol-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the deuterated compound **4-Bromo-1-butanol-d8**, a labeled analog of 4-Bromo-1-butanol. Deuterated compounds are critical in drug development and metabolic studies, serving as internal standards for analytical quantification and as tracers to elucidate metabolic pathways.

## Core Data

The key identifiers for **4-Bromo-1-butanol-d8** are its CAS (Chemical Abstracts Service) number and molecular weight. These are fundamental for procurement, regulatory documentation, and experimental design.

Parameter	Value
CAS Number	136091-68-4 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C4H8BrO <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	161.07 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Unlabeled CAS Number	33036-62-3 <a href="#">[2]</a> <a href="#">[4]</a>

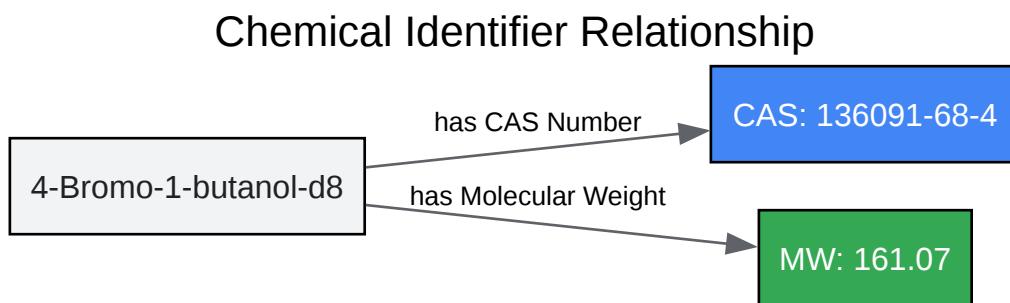
## Experimental Protocols

While specific experimental protocols are highly dependent on the research context, the use of **4-Bromo-1-butanol-d8** typically falls under the following methodologies:

- Internal Standard for Quantitative Analysis: In techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), a known quantity of **4-Bromo-1-butanol-d8** is added to a sample. Due to its similar chemical properties to the non-deuterated analyte and its distinct mass, it allows for precise quantification of the target molecule.
- Metabolic Tracer Studies: **4-Bromo-1-butanol-d8** can be introduced into a biological system to track the metabolic fate of 4-Bromo-1-butanol. The deuterium labeling allows for the differentiation of the administered compound and its metabolites from endogenous molecules.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name and its key identifiers.



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Caption: Relationship between compound and its identifiers.

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## References

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